

Application Note: Enantioselective Synthesis of (S)-(-)-3-Chloro-1-phenyl-1-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-(-)-3-Chloro-1-phenyl-1-propanol

Cat. No.: B023743

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Introduction

(S)-(-)-3-Chloro-1-phenyl-1-propanol is a crucial chiral building block in the synthesis of various pharmaceuticals, most notably as a key intermediate for antidepressant drugs like (S)-fluoxetine.^{[1][2]} Its stereospecific synthesis is of significant interest to the pharmaceutical and organic synthesis communities. This document outlines a detailed experimental protocol for the asymmetric synthesis of **(S)-(-)-3-Chloro-1-phenyl-1-propanol** from 3-chloropropiophenone, a common and effective method.^{[2][3]} The protocols provided are intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Property	Value
CAS Number	100306-34-1
Molecular Formula	C ₉ H ₁₁ ClO
Molecular Weight	170.64 g/mol
Appearance	White solid ^[1]
Melting Point	58-60 °C
Optical Activity	[α] ¹⁹ _D -25° (c = 1 in chloroform)

Experimental Protocols

Two primary methods for the asymmetric reduction of 3-chloropropiophenone to **(S)-(-)-3-Chloro-1-phenyl-1-propanol** are detailed below. Method A employs an iridium-based catalyst, while Method B utilizes an iron-based catalyst.

Method A: Asymmetric Transfer Hydrogenation using an Iridium Catalyst

This method is adapted from a procedure utilizing a $\text{Cp}^*\text{IrCl}[(\text{S,S})\text{-MsDPEN}]$ catalyst with potassium formate as the hydrogen source.[\[3\]](#)

Materials:

- 3-chloropropiophenone
- $\text{Cp}^*\text{IrCl}[(\text{S,S})\text{-MsDPEN}]$ catalyst
- Potassium formate (HCOOK)
- Toluene
- Deionized Water
- Argon gas
- Schlenk tube (20 mL)

Procedure:

- To a 20 mL Schlenk tube, add 3-chloropropiophenone (1.349 g, 8.0 mmol), $\text{Cp}^*\text{IrCl}[(\text{S,S})\text{-MsDPEN}]$ (2.609 mg, 4.0 μmol), and potassium formate (3.36 g, 40.0 mmol).[\[3\]](#)
- Purge the Schlenk tube with argon gas.
- Add deionized water (2 mL) and toluene (2 mL) to the reaction mixture.[\[3\]](#)
- Stir the resulting mixture at 50 °C for 24 hours.[\[3\]](#)

- Upon completion, cool the reaction to room temperature.
- Separate the organic phase and wash it three times with 3 mL of deionized water.[3]
- Remove the toluene from the organic phase by distillation under reduced pressure to yield the final product.[3]

Expected Outcome: This procedure is reported to yield optically active **(S)-(-)-3-chloro-1-phenyl-1-propanol** with a 94% yield and an optical purity of 85% enantiomeric excess (e.e.), as confirmed by GC analysis.[3]

Method B: Asymmetric Catalytic Hydrogenation using an Iron-Based Catalyst

This protocol is based on the use of a supported iron-based chiral catalyst, $\text{Fe}(\text{S-BINAP})_2(\text{S,S-DPENDS})/\gamma\text{-Al}_2\text{O}_3$, with gaseous hydrogen.[2]

Materials:

- β -chloro-propionophenone (3-chloropropionophenone)
- $\text{Fe}(\text{S-BINAP})_2(\text{S,S-DPENDS})/\gamma\text{-Al}_2\text{O}_3$ catalyst
- Isopropanol
- Potassium hydroxide (KOH)
- High purity nitrogen (N_2) and hydrogen (H_2) gas
- High-pressure reactor

Procedure:

- Dissolve β -chloro-propionophenone (0.5 g) in isopropanol (20 mL) in a high-pressure reactor.[2]
- Add the $\text{Fe}(\text{S-BINAP})_2(\text{S,S-DPENDS})/\gamma\text{-Al}_2\text{O}_3$ catalyst (15 mg).[2]

- Add a sufficient amount of potassium hydroxide to achieve a concentration of 2×10^{-2} mol/L.
[2]
- Seal the reactor and purge three times with high purity nitrogen, followed by three purges with hydrogen gas.[2]
- Pressurize the reactor with hydrogen to 1.2 MPa.[2]
- Heat the reaction mixture to 60 °C and maintain stirring for 1.5 hours.[2]
- After the reaction is complete, cool the reactor to room temperature and carefully vent the hydrogen gas.
- The product can be isolated and purified from the reaction mixture.

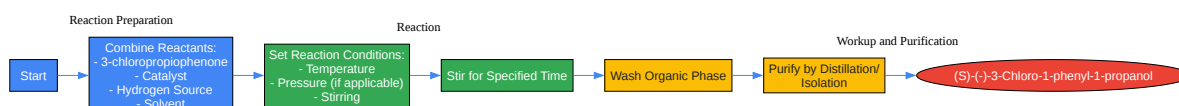
Expected Outcome: This method has been reported to achieve a 99% yield and an enantiomeric excess of 90%.[2]

Quantitative Data Summary

Parameter	Method A (Iridium Catalyst)	Method B (Iron Catalyst)
Starting Material	3-chloropropiophenone	β -chloro-propiophenone
Catalyst	Cp*IrCl[(S,S)-MsDPEN]	Fe(S-BINAP) ₂ (S,S-DPENDS)/ γ -Al ₂ O ₃
Hydrogen Source	Potassium Formate	H ₂ Gas
Solvent	Toluene/Water	Isopropanol
Temperature	50 °C[3]	60 °C[2]
Reaction Time	24 hours[3]	1.5 hours[2]
Pressure	N/A	1.2 MPa[2]
Yield	94%[3]	99%[2]
Enantiomeric Excess (e.e.)	85%[3]	90%[2]

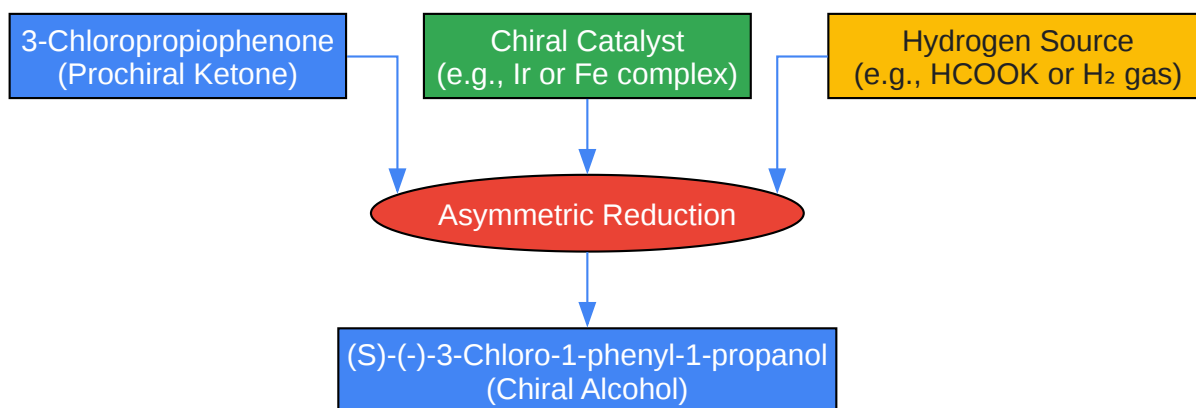
Experimental Workflow and Logic Diagrams

The following diagrams illustrate the experimental workflow for the synthesis of **(S)-(-)-3-Chloro-1-phenyl-1-propanol**.



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Caption: General experimental workflow for the synthesis of **(S)-(-)-3-Chloro-1-phenyl-1-propanol**.



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Caption: Logical relationship of key components in the asymmetric reduction.

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